

preparing MHI-148 stock solution and working concentration

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Compound of Interest

Compound Name: MHI-148

Cat. No.: B15555398

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Application Notes and Protocols: MHI-148

For Researchers, Scientists, and Drug Development Professionals

Introduction

MHI-148 is a near-infrared (NIR) heptamethine cyanine dye with inherent tumor-targeting properties.^{[1][2][3]} This characteristic makes it a valuable tool in cancer research for both diagnostic and therapeutic applications. **MHI-148** selectively accumulates in the mitochondria and lysosomes of tumor cells, a phenomenon attributed to the overexpression of organic anion-transporting polypeptides (OATPs) on the surface of cancer cells compared to normal cells.^{[1][4][5]} This preferential uptake allows for targeted imaging and the potential for targeted drug delivery.^{[1][6][7]}

Data Presentation

Physicochemical Properties of MHI-148

Property	Value	Reference
Molecular Formula	C ₄₂ H ₅₂ BrClN ₂ O ₄	[2]
Molecular Weight	764.23 g/mol	[2]
Appearance	Light green to green solid	[3]
Excitation Wavelength	~782 nm	[8]
Emission Wavelength	~808 nm	[8]
Solubility	10 mM in DMSO	[2]

In Vitro and In Vivo Experimental Concentrations

Application	Cell Line / Model	Concentration / Dosage	Reference
In Vitro Cytotoxicity Assay	HT-29, NIH3T3	0.01, 0.05, 0.1, 0.5, 1.5 µM	[1]
In Vitro Uptake Study	HT-29, NIH3T3	10 µM	[2][3]
In Vitro Uptake Study	Canine and Human Cancer Cells	20 µM	[9]
In Vivo Tumor Imaging	Nude mice with HCC xenografts	0.75 µmol/kg	[10]
In Vivo Tumor Growth Inhibition	Nude mice with HT-29 xenografts	2 mg/kg	[1]

Experimental Protocols

Protocol 1: Preparation of MHI-148 Stock Solution (10 mM)

Materials:

- **MHI-148** powder

- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **MHI-148**:
 - The molecular weight of **MHI-148** is 764.23 g/mol .
 - To prepare a 10 mM stock solution, dissolve 7.6423 mg of **MHI-148** in 1 mL of DMSO.
 - Adjust the mass and volume as needed for your experimental requirements.
- Dissolve **MHI-148** in DMSO:
 - Aseptically weigh the calculated amount of **MHI-148** powder and place it in a sterile microcentrifuge tube.
 - Add the corresponding volume of anhydrous DMSO to the tube.
 - Vortex the solution thoroughly until the **MHI-148** is completely dissolved. Gentle warming may be required but avoid excessive heat.
- Storage:
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C, protected from light.[3] For long-term storage (up to 6 months), -80°C is recommended.[3]

Protocol 2: Preparation of MHI-148 Working Solutions

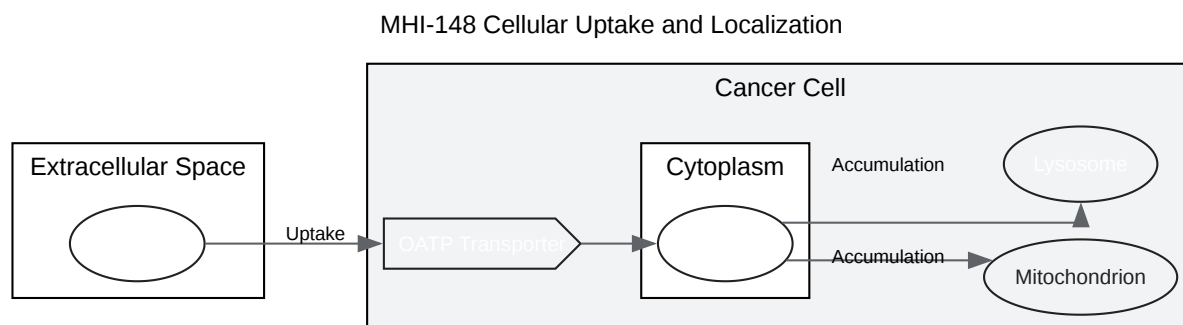
Materials:

- 10 mM **MHI-148** stock solution
- Appropriate cell culture medium or buffer (e.g., PBS)
- Sterile microcentrifuge tubes or plates
- Pipettes and sterile filter tips

Procedure:

- Determine the desired final working concentration:
 - Refer to the table above or literature for appropriate concentrations for your specific application.
- Perform serial dilutions:
 - Thaw an aliquot of the 10 mM **MHI-148** stock solution at room temperature, protected from light.
 - Perform serial dilutions of the stock solution in the appropriate cell culture medium or buffer to achieve the desired final working concentration.
 - For example, to prepare a 10 μ M working solution from a 10 mM stock, dilute the stock solution 1:1000 in the desired solvent.
- Use Immediately:
 - It is recommended to prepare fresh working solutions for each experiment and use them immediately. Do not store diluted working solutions for extended periods.

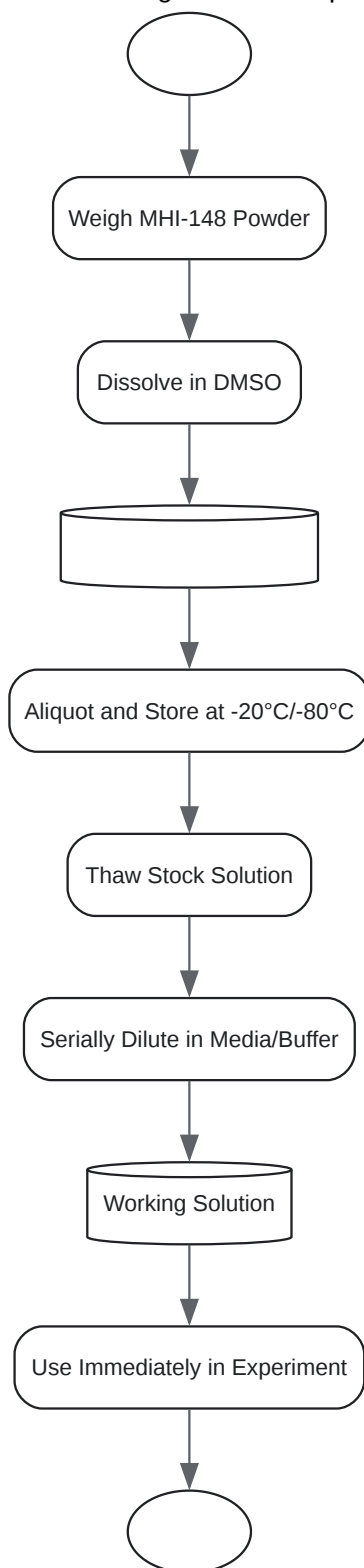
Visualizations



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Caption: **MHI-148** is actively transported into cancer cells via OATP and accumulates in mitochondria and lysosomes.

MHI-148 Stock and Working Solution Preparation Workflow



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Caption: Workflow for preparing **MHI-148** stock and working solutions for experimental use.

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